

Essential Safety and Logistics for Handling 6-Chloro-1-hexanol-d6

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Compound of Interest

Compound Name: 6-Chloro-1-hexanol-d6

Cat. No.: B12403481

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **6-Chloro-1-hexanol-d6**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and GHS Classification

6-Chloro-1-hexanol-d6 is the deuterated form of 6-Chloro-1-hexanol. While specific safety data for the deuterated compound is limited, the primary hazards are expected to be similar to its non-deuterated counterpart. Based on available Safety Data Sheets (SDS) for 6-Chloro-1-hexanol, the compound is classified as follows:

- Acute Toxicity, Dermal: Category 4[1]
- Skin Irritation: Category 2[1][2]
- Serious Eye Irritation: Category 2[1][2]
- Acute Toxicity, Inhalation: Category 4[1]
- Specific target organ toxicity (single exposure), Respiratory system: Category 3[3]

Signal Word: Warning[2][4]

Hazard Statements:

- H312: Harmful in contact with skin.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- May cause respiratory irritation.[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **6-Chloro-1-hexanol-d6** to prevent exposure.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting, conforming to EN 166 (EU) or NIOSH (US). [1]
Face Shield	Recommended in addition to goggles where splashing is a risk.	
Skin Protection	Protective Gloves	Chemically resistant (e.g., nitrile rubber), inspected before use.
Lab Coat	Fire/flammable resistant and impervious clothing. [1]	
Closed-toe Shoes		
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. [4] [5] A full-face respirator may be necessary under these conditions. [1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to this protocol is critical for the safe handling of **6-Chloro-1-hexanol-d6**.

- Preparation and Inspection:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations.
 - Verify the availability and functionality of an eyewash station and safety shower in the immediate vicinity.[\[5\]](#)
 - Inspect all PPE for integrity before donning.

- Donning PPE:
 - Don a lab coat, followed by safety goggles and any additional face protection.
 - Don the appropriate chemically resistant gloves.
- Chemical Handling:
 - Handle **6-Chloro-1-hexanol-d6** exclusively within the chemical fume hood to avoid inhalation of vapors.[\[2\]](#)[\[5\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
 - Use compatible labware (e.g., glass, PTFE) to prevent degradation.
- In Case of Exposure:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[5\]](#)
 - Skin: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[\[2\]](#)[\[5\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[5\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.
 - Clean the work area and any potentially contaminated equipment.
 - Properly doff and dispose of or decontaminate PPE.

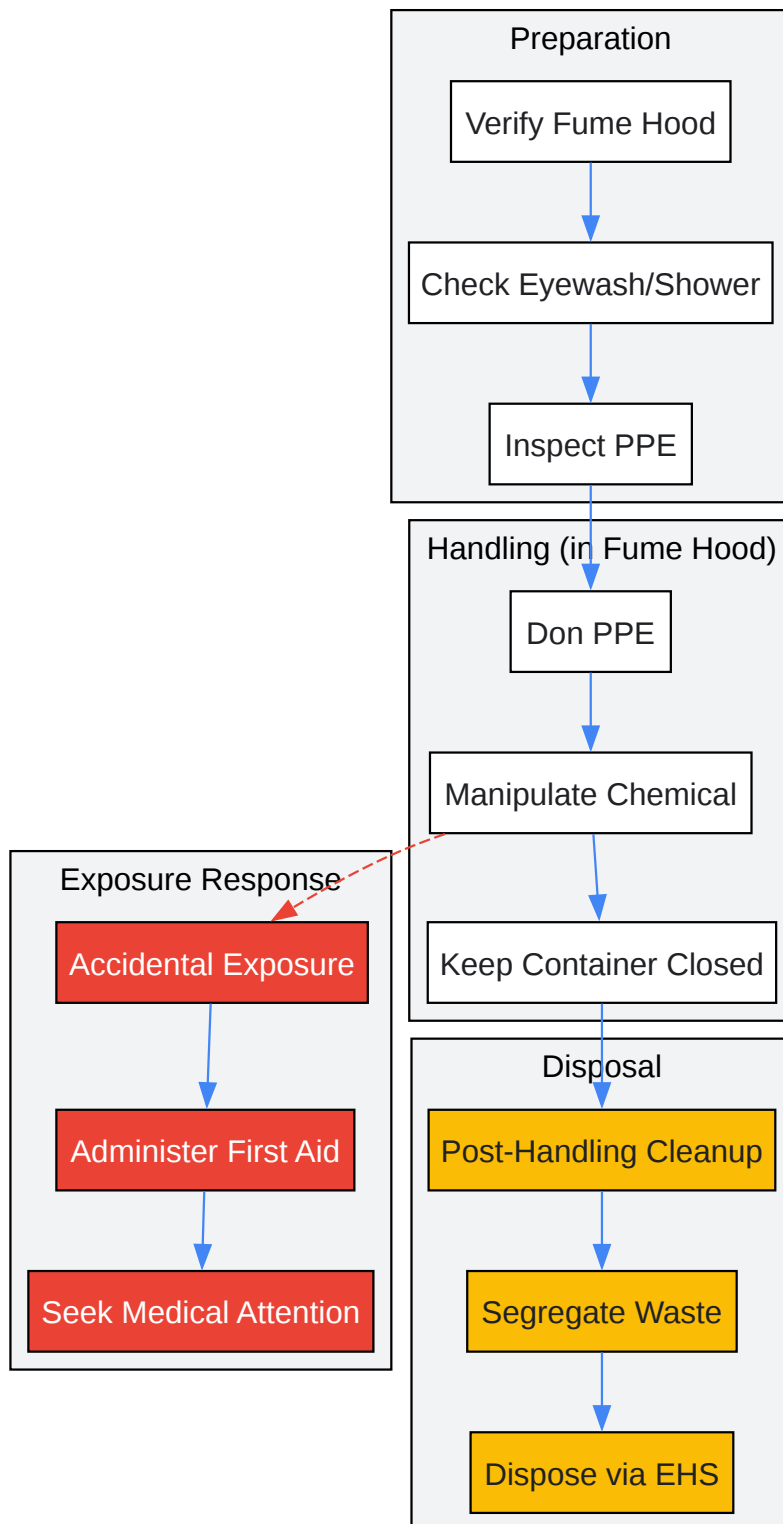
Disposal Plan

Proper disposal of **6-Chloro-1-hexanol-d6** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Stream	Disposal Procedure
Unused/Surplus 6-Chloro-1-hexanol-d6	* Dispose of as hazardous waste.[5] * Do not dispose of down the drain. * Consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines. * Dispose of contents/container to an approved waste disposal plant.[2][4]
Contaminated Labware (e.g., pipette tips, vials)	* Rinse with a suitable solvent (e.g., ethanol, acetone) in a designated waste container. * Dispose of the rinsed labware according to institutional protocols for chemically contaminated sharps or solid waste.
Contaminated PPE (e.g., gloves)	* Dispose of as chemically contaminated solid waste in a designated, labeled container.
Spill Cleanup Materials	* Absorb spills with an inert material (e.g., vermiculite, sand).[5] * Collect the absorbed material into a suitable container for hazardous waste disposal.[5]

Experimental Workflow and Safety Diagram

Handling and Disposal Workflow for 6-Chloro-1-hexanol-d6

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **6-Chloro-1-hexanol-d6**.

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